

Diethyl aminoethyl hexanoate citrate chemical structure and properties.

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Compound of Interest

Compound Name: *Diethyl aminoethyl hexanoate citrate*

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Diethyl Aminoethyl Hexanoate Citrate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Diethyl aminoethyl hexanoate citrate, commonly known as DA-6, is a synthetic plant growth regulator and, more recently, a compound of interest in broader biochemical research. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and known biological activities. It includes a detailed synthesis protocol, solubility data, and a summary of its effects on plant physiology. The information is presented to support further research and development applications.

Chemical Structure and Identification

Diethyl aminoethyl hexanoate citrate is the citrate salt of diethyl aminoethyl hexanoate. The structure consists of a hexanoic acid moiety ester-linked to a diethylaminoethanol group, which is then ionically bonded to a citrate molecule.

- IUPAC Name: 2-(diethylamino)ethyl hexanoate; 2-hydroxypropane-1,2,3-tricarboxylic acid
- Common Name: **Diethyl aminoethyl hexanoate citrate**, DA-6 citrate

- CAS Number: 220439-24-7[1][2][3][4]
- Molecular Formula: C₁₈H₃₃NO₉[2][3][4][5][6]
- SMILES: O=C(O)CC(O)(CC(=O)O)C(=O)O.CCCCCC(=O)OCCN(CC)CC[3][4][5][6]

Physicochemical Properties

A summary of the key physicochemical properties of **diethyl aminoethyl hexanoate citrate** is provided in the table below. The data has been compiled from various supplier and literature sources.

Property	Value	Source
Molecular Weight	407.46 g/mol	[5][6]
Appearance	White to off-white solid/flake crystal	[2][6]
Melting Point	92-94 °C	[2]
Purity	>98% (via HPLC)	[5]
UV Absorption Peak (in EtOH)	354 nm	[3][5][7]
Molar Absorption Coefficient (at 25°C in EtOH)	39,000 mol/dm ³ /cm	[3][5][7]

Solubility

Diethyl aminoethyl hexanoate citrate exhibits solubility in various solvents, which is critical for its application in experimental settings.

Solvent	Solubility	Notes	Source
Water	Soluble	Easily soluble with no impurities or sediments.	[2] [8]
Dimethyl Sulfoxide (DMSO)	≥ 100 mg/mL (245.42 mM)	Sonication is recommended to aid dissolution.	[5] [7]
Ethanol	Soluble	Used as a solvent for UV-Vis spectroscopy.	[3] [5] [7]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 5 mg/mL (12.27 mM)	Clear solution for in vivo experiments.	[1]
Corn oil (with 10% DMSO stock)	≥ 5 mg/mL	A protocol for in vivo experiments.	[1]

Synthesis Protocol: One-Step Esterification and Salt Formation

A one-step synthesis method for diethylaminoethanol hexanoate citrate has been described, which involves the direct esterification of hexanoic acid with diethylaminoethanol, followed by salt formation with citric acid.[\[9\]](#)

Experimental Protocol

Materials:

- Hexanoic acid
- Diethylaminoethanol
- Toluene
- Tetrabutyl titanate (catalyst)

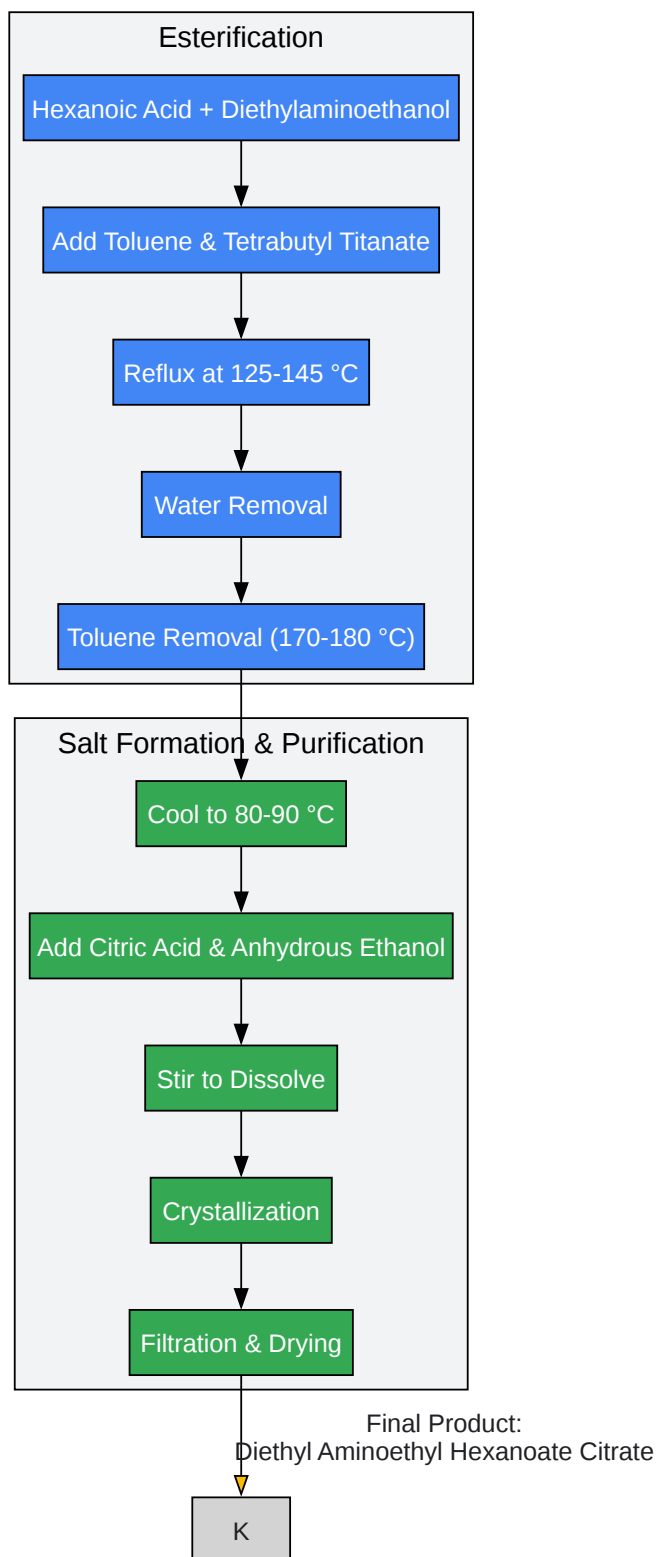
- Citric acid monohydrate
- Anhydrous ethanol

Procedure:

- Charge a reactor equipped with a water separator with toluene, hexanoic acid, and diethylaminoethanol.
- Add tetrabutyl titanate as a catalyst.
- Heat the mixture to maintain a kettle temperature of 125-145 °C, allowing toluene to reflux for 4-4.5 hours.
- Continuously remove the water produced during the condensation reaction from the water separator.
- Monitor the reaction progress by measuring the amount of water collected. Once the reaction reaches 85-95% completion, begin to distill off the toluene.
- Continue to heat the reactor to a temperature of 170-180 °C to remove residual toluene, then stop heating.
- Cool the reaction mixture to 80-90 °C.
- Add citric acid monohydrate and anhydrous ethanol to the reactor.
- Stir the mixture at 80-90 °C until all the citric acid has dissolved completely.
- Discharge the product mixture into a container and allow it to cool for crystallization.
- Filter the crystals and dry to obtain the final product, **diethyl aminoethyl hexanoate citrate**.

The reported yield for this process is between 80-93%.^[9]

One-Step Synthesis of Diethyl Aminoethyl Hexanoate Citrate

[Click to download full resolution via product page](#)Synthesis workflow for **diethyl aminoethyl hexanoate citrate**.

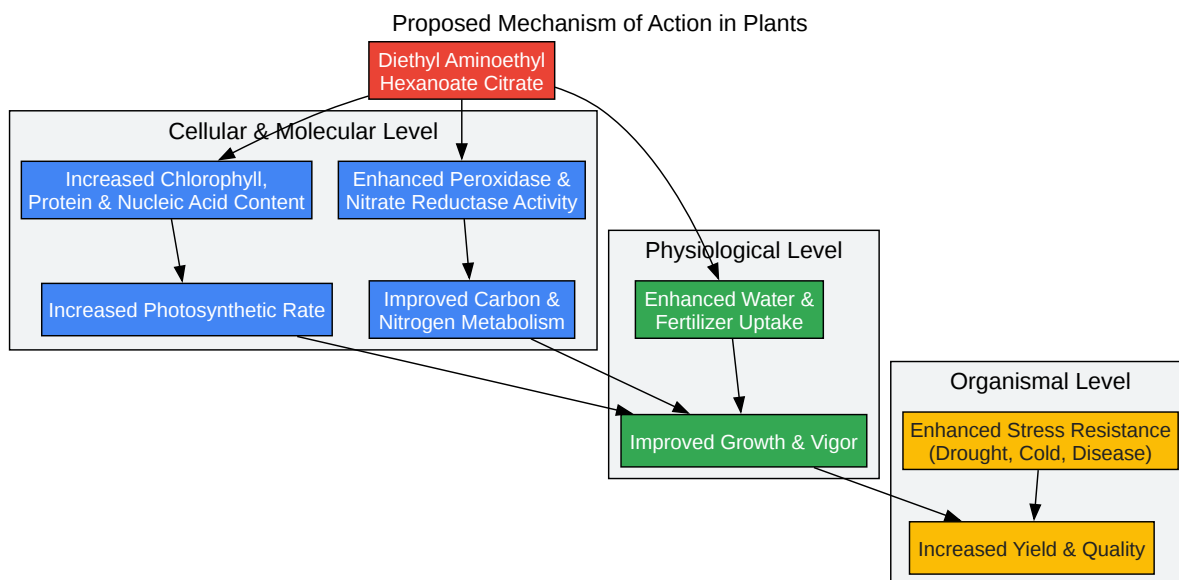
Biological Activity and Mechanism of Action in Plants

Diethyl aminoethyl hexanoate is a broad-spectrum plant growth regulator.^[10] Its citrate salt is widely used due to its favorable solubility and stability. The primary effects observed in plants are summarized below.

Key Biological Effects:

- **Enhanced Photosynthesis:** Increases the content of chlorophyll, protein, and nucleic acids, leading to a higher photosynthetic rate.^[10]
- **Improved Metabolism:** Enhances the activity of key enzymes like peroxidase and nitrate reductase, promoting carbon and nitrogen metabolism.^[10]
- **Increased Nutrient Uptake:** Strengthens the plant's ability to absorb water and fertilizers.^[10]
- **Stress Resistance:** Improves tolerance to drought, cold, and diseases.^[10]
- **Growth and Yield:** Promotes earlier maturity, increases yield, and improves the quality of crops.^[11] It stimulates the regeneration of adventitious buds in tissue cultures.^{[1][5][12]}
- **Phytoremediation:** In combination with EDTA, it can enhance the extraction of cadmium (Cd) from the soil by plants, fixing more Cd in the cell walls and reducing its migration within the plant.^{[1][5][12]}

The precise signaling pathways through which **diethyl aminoethyl hexanoate citrate** exerts these effects are not fully elucidated in the available literature. However, a logical relationship diagram can be constructed to illustrate its influence on plant physiology.



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Logical flow of the effects of DA-6 on plant physiology.

Applications and Formulations

Diethyl aminoethyl hexanoate citrate is formulated into various products for agricultural use, including soluble powders and effervescent granules or tablets.[8] These formulations are designed to be diluted in water and applied by spraying. For example, concentrations of 8-15 mg/L have been used for various fruit crops.[11]

For research purposes, it is available as a standard for quantitative analysis and quality control.[13] In vivo experimental protocols for animals often involve dissolving the compound in a mixture of DMSO, PEG300, Tween-80, and saline.[1]

Conclusion

Diethyl aminoethyl hexanoate citrate is a well-characterized compound with significant applications in agriculture as a plant growth regulator. Its chemical and physical properties are well-documented, and a reliable synthesis method is available. While its macroscopic effects on plants are known, further research into the specific molecular signaling pathways it modulates could open up new avenues for its application. This guide provides a foundational resource for professionals engaged in the study and utilization of this compound.

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